

# Olfactory Threshold of 2-Ethyl-3,5-dimethylpyrazine: A Technical Guide

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## Compound of Interest

Compound Name: **2-Ethyl-3,5-dimethylpyrazine**

Cat. No.: **B018607**

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This technical guide provides a comprehensive overview of the olfactory threshold of **2-Ethyl-3,5-dimethylpyrazine**, a potent aroma compound with significant interest in the food, fragrance, and pharmaceutical industries. This document details the quantitative olfactory threshold values, in-depth experimental methodologies for its determination, and the associated sensory perception pathways.

## Core Data Presentation

The olfactory threshold of a compound is the minimum concentration at which it can be detected by the human sense of smell. For **2-Ethyl-3,5-dimethylpyrazine**, the reported values in aqueous and aerial media are critical for understanding its sensory impact. The following table summarizes the key quantitative data available in the scientific literature.

Parameter	Medium	Olfactory Threshold	Odor Description	Reference
Detection Threshold	Water	0.04 ± 0.01 µg/L (ppb)	Nutty, Coffee, Cocoa, Caramel	Buttery, Ling, & Stern (1997)[1]
Detection Threshold	Water	1 ppb	Cocoa, chocolate, nutty (burnt almond)	--INVALID-LINK--
Detection Threshold	Air	0.011 ± 0.003 µg/m³	Not specified	Buttery, Ling, & Stern (1997)[1]

## Experimental Protocols for Olfactory Threshold Determination

The determination of the olfactory threshold for compounds like **2-Ethyl-3,5-dimethylpyrazine** is a rigorous process involving sensory analysis by trained human panelists. The methodologies are designed to be systematic and reproducible, often following established standards such as ASTM E679. Below are detailed protocols for the key experimental approaches.

## Sensory Evaluation: The 3-Alternative Forced-Choice (3-AFC) Method

A widely accepted and robust method for determining detection thresholds is the 3-Alternative Forced-Choice (3-AFC) test, performed in accordance with standards like ASTM E679-91.[2][3]

**Objective:** To determine the lowest concentration of **2-Ethyl-3,5-dimethylpyrazine** in a given medium (e.g., water) that is detectably different from a blank sample.

**Materials:**

- High-purity **2-Ethyl-3,5-dimethylpyrazine**
- Odor-free, purified water (or other specified solvent/medium)

- Glass sniffing flasks with airtight lids
- Precision micropipettes
- A panel of trained sensory assessors (typically 15-20 individuals)

**Procedure:**

- **Panelist Selection and Training:**
  - Select panelists based on their sensory acuity, ability to discriminate odors, and consistency in judgment.
  - Train panelists to recognize the specific odor of **2-Ethyl-3,5-dimethylpyrazine**. This involves familiarizing them with the compound at various concentrations.
  - Conduct screening tests to ensure panelists can reliably distinguish between the sample and a blank.
- **Stock Solution and Dilution Series Preparation:**
  - Prepare a concentrated stock solution of **2-Ethyl-3,5-dimethylpyrazine** in a suitable solvent (e.g., ethanol) due to its low solubility in water.
  - Create a primary aqueous stock solution by diluting the initial stock solution in odor-free water.
  - Prepare a series of ascending concentrations from the primary stock solution. The dilutions are typically made in geometric steps (e.g., a factor of 2 or 3).
- **Sample Presentation (3-AFC Test):**
  - For each concentration level, present three samples to each panelist. Two of the samples are blanks (odor-free water), and one contains the **2-Ethyl-3,5-dimethylpyrazine** dilution.
  - The position of the "odd" (spiked) sample within the triad is randomized for each presentation to prevent positional bias.

- Panelists are instructed to sniff the headspace of each flask and identify the sample that is different from the other two.
- Data Analysis:
  - Record the number of correct identifications at each concentration level for each panelist.
  - The individual threshold is typically calculated as the geometric mean of the last concentration at which the panelist failed to correctly identify the odd sample and the first concentration at which they correctly identified it.
  - The group threshold is then determined by calculating the geometric mean of the individual thresholds. Statistical methods, such as psychometric functions, can be applied to determine the concentration at which there is a 50% probability of correct identification above chance.

## Instrumental Analysis: Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a powerful technique used to identify odor-active compounds in a complex mixture and can be adapted to estimate odor thresholds.

Objective: To separate volatile compounds and have them assessed by a human detector to determine their odor character and intensity.

Procedure:

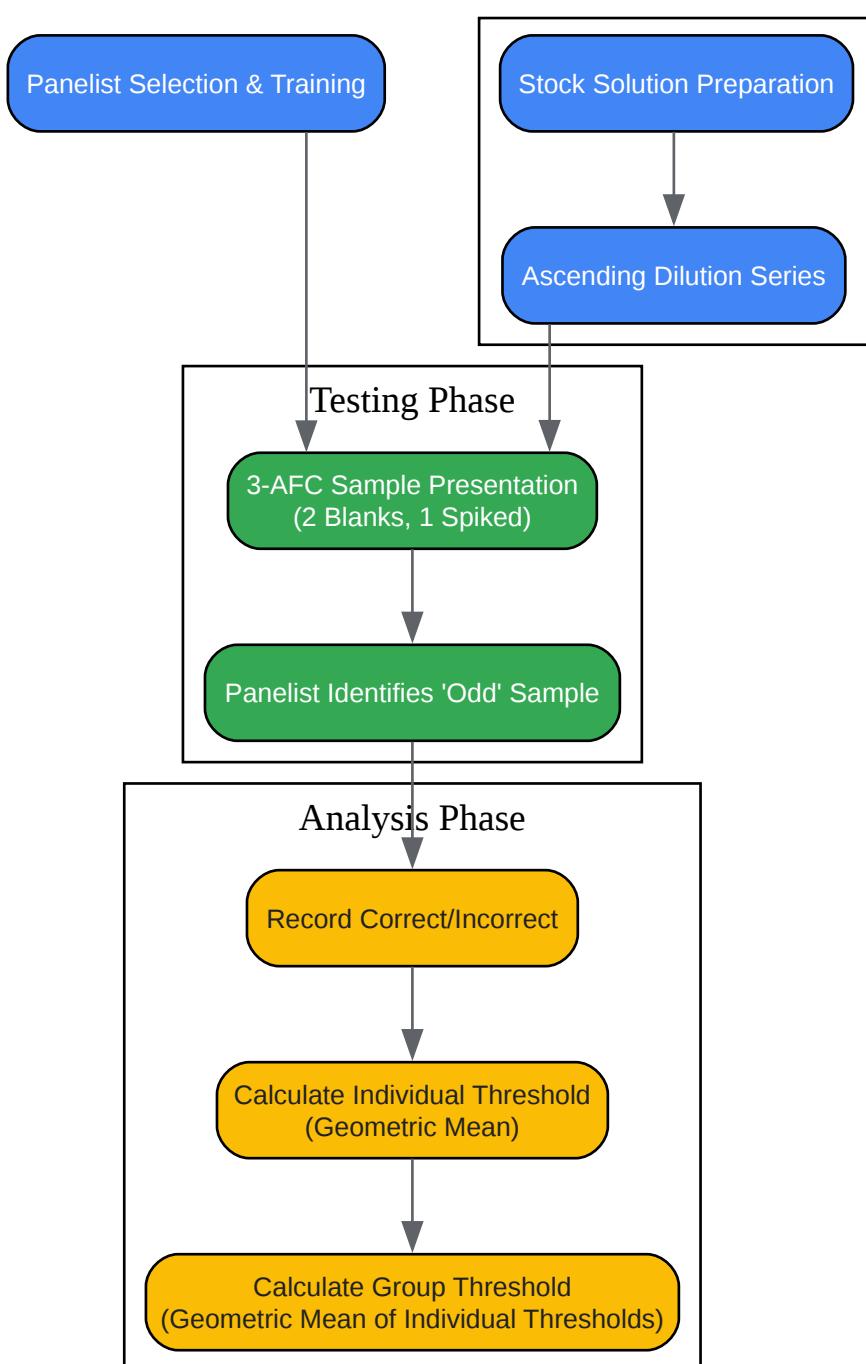
- Sample Preparation: A solution containing **2-Ethyl-3,5-dimethylpyrazine** is prepared. For complex matrices, a prior extraction step (e.g., solid-phase microextraction - SPME) may be necessary.
- Gas Chromatographic Separation: The sample is injected into a gas chromatograph, where the volatile compounds are separated based on their physicochemical properties as they pass through a capillary column.
- Effluent Splitting: At the outlet of the GC column, the effluent is split into two streams. One stream is directed to a conventional chemical detector (e.g., a Mass Spectrometer or Flame

Ionization Detector) for compound identification and quantification. The other stream is directed to an olfactometry port.

- Olfactory Detection: A trained sensory analyst sniffs the effluent from the olfactometry port and records the retention time, duration, and a description of any detected odors.
- Data Correlation: The data from the chemical detector and the olfactometry port are combined to create an "aromagram," which links specific chemical compounds to their perceived odors. By analyzing a dilution series of the sample, an estimation of the odor detection threshold can be obtained.

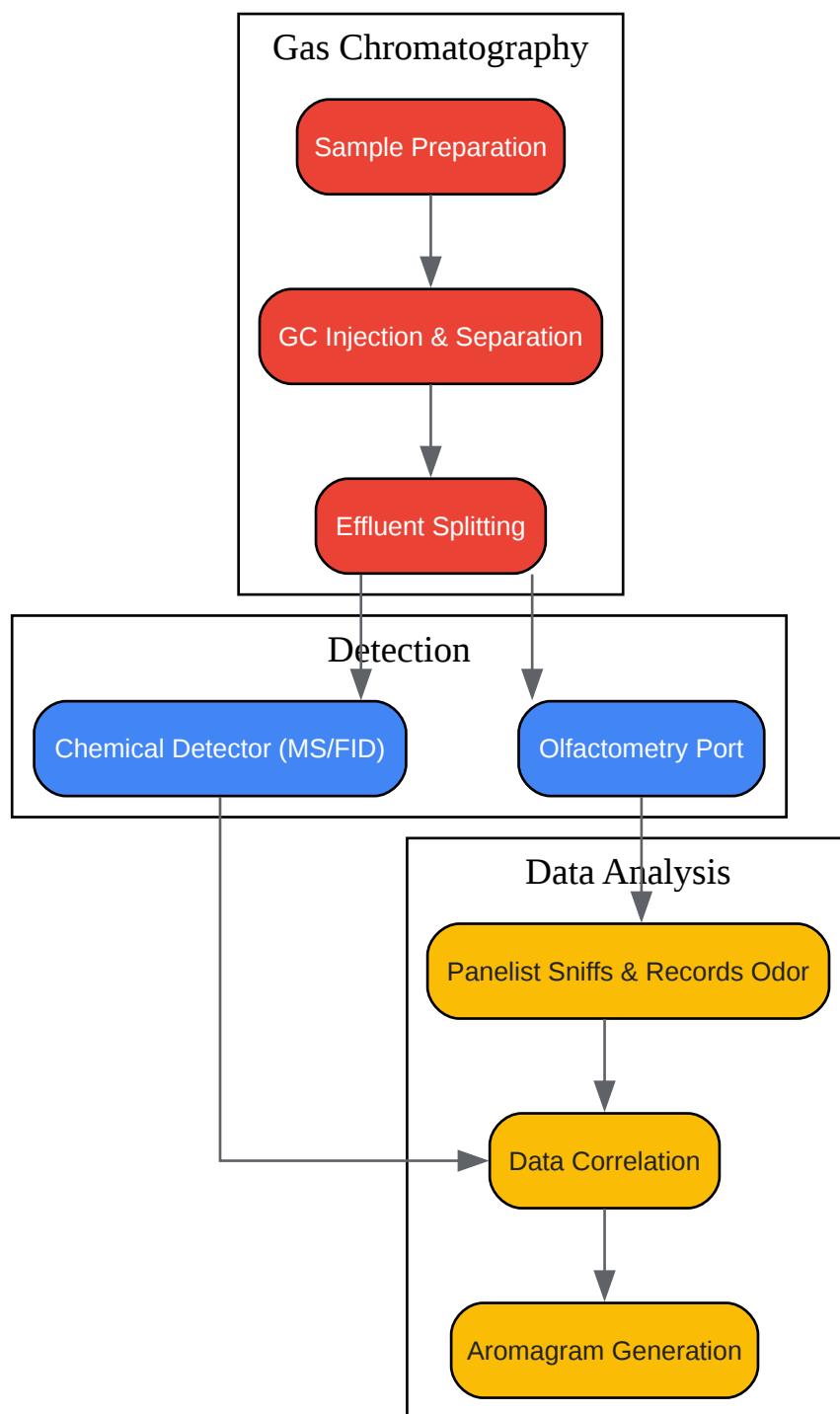
## Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Sensory Threshold Determination using the 3-AFC Method.

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Caption: Experimental Workflow for Gas Chromatography-Olfactometry (GC-O).

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